

Analytical Methods for Quantifying 4-Methoxyquinazolin-6-ol in Biological Samples

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Compound of Interest

Compound Name: 4-methoxyquinazolin-6-ol

CAS No.: 182880-24-6

Cat. No.: B2622011

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Application Note & Protocol Guide | Version 2.0

Abstract

This guide details a validated, high-sensitivity LC-MS/MS protocol for the quantification of **4-methoxyquinazolin-6-ol** (CAS: 182880-24-6) in biological matrices (plasma, tissue homogenates).^{[1][2]} While often encountered as a metabolite of quinazoline-based tyrosine kinase inhibitors (TKIs) or a synthetic intermediate, this analyte presents a specific stability challenge: the labile 4-methoxy group.^{[1][2]} This protocol prioritizes hydrolytic stability, utilizing acidified sample preparation to prevent conversion to the inactive 4-quinazolinone analog.^{[1][2]}

Physicochemical Profile & Stability "Traps"

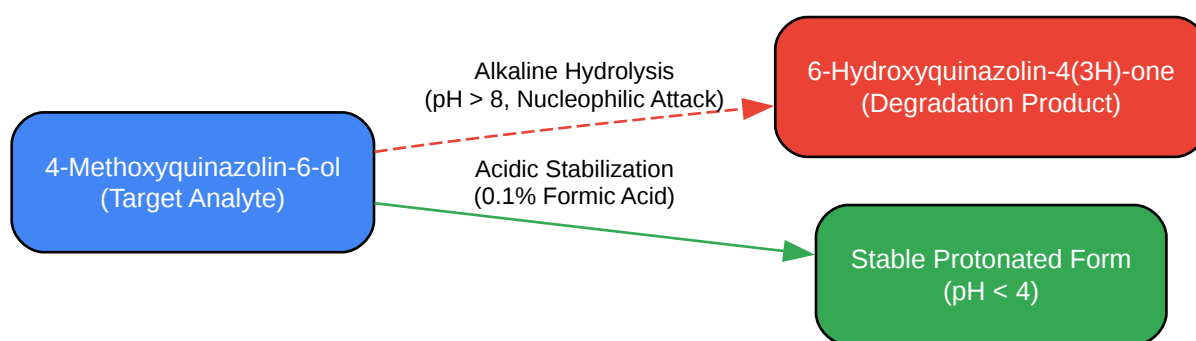
Understanding the molecule is the prerequisite for method success.^{[1][2]} The 4-methoxyquinazoline scaffold possesses unique vulnerabilities that generic "base extraction" protocols will trigger, leading to massive under-estimation of concentration.^{[1][2]}

Key Properties

Property	Value (Approx.)	Implication for Method
Molecular Formula	C ₉ H ₈ N ₂ O ₂	MW = 176.17 g/mol
pKa (Basic)	~3.2 - 3.8 (N1/N3)	Positively charged at pH < 3 (Ideal for ESI+).[1]
pKa (Acidic)	~9.5 (Phenolic -OH)	Ionizes at high pH.[1][2]
LogP	~1.6	Moderately lipophilic; suitable for C18 retention.[1][2]
Stability Risk	High (Alkaline)	CRITICAL: The 4-methoxy group is susceptible to nucleophilic attack (hydrolysis) at pH > 8, converting the analyte to 6-hydroxyquinazolin-4(3H)-one.

The "Alkaline Trap"

Many generic protocols for basic drugs use liquid-liquid extraction (LLE) at pH 10-11 to neutralize amines.[1][2] Do not use this approach. It will degrade **4-methoxyquinazolin-6-ol**. [1][2]



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Figure 1: Stability profile. Acidic conditions stabilize the methoxy group via protonation of the quinazoline ring, shielding it from hydrolysis.[1][2]

Sample Preparation Protocols

Method A: Acidified Protein Precipitation (PPT)

Recommended for Plasma/Serum.[\[1\]](#)[\[2\]](#) High throughput, maximum stability.

Reagents:

- Precipitation Solvent: Acetonitrile (ACN) containing 0.1% Formic Acid.[\[1\]](#)[\[2\]](#)
- Internal Standard (IS): Erlotinib-d6 or 6-Hydroxyquinazoline (100 ng/mL in ACN).[\[1\]](#)[\[2\]](#)

Protocol:

- Aliquot: Transfer 50 μ L of plasma into a 1.5 mL Eppendorf tube or 96-well plate.
- Spike IS: Add 10 μ L of Internal Standard working solution. Vortex briefly.
- Precipitate: Add 200 μ L of Ice-Cold Acidified ACN (0.1% FA).
 - Note: The acid neutralizes plasma buffers immediately, preventing hydrolysis.[\[1\]](#)[\[2\]](#)
- Vortex: Mix vigorously for 30 seconds.
- Centrifuge: 15,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 150 μ L of supernatant to an autosampler vial.
- Dilution (Optional): If peak shape is poor due to solvent strength, dilute 1:1 with 0.1% aqueous formic acid.

Method B: Buffered Liquid-Liquid Extraction (LLE)

Recommended for Tissue Homogenates or "Dirty" Samples requiring lipid removal.[\[1\]](#)

Protocol:

- Buffer: Add 50 μ L of Ammonium Acetate (100 mM, pH 6.0) to 50 μ L of sample.

- Why? pH 6.0 keeps the phenol neutral (pKa ~9.[1][2]5) and the quinazoline partially charged, but extractable.[1][2]
- Extract: Add 600 μ L Ethyl Acetate.
- Shake: Mechanical shaker for 10 minutes. Centrifuge at 4,000 x g.
- Evaporate: Transfer organic layer to clean tube; evaporate to dryness under N₂ at 40°C.
- Reconstitute: Dissolve residue in 100 μ L Mobile Phase A/B (80:20).

LC-MS/MS Method Parameters

Chromatographic Conditions (UHPLC)

- Column: Waters ACQUITY UPLC HSS T3 C18 (1.8 μ m, 2.1 x 50 mm) or Phenomenex Kinetex C18.[1][2]
 - Rationale: HSS T3 provides superior retention for polar phenols compared to standard C18.[1][2]
- Mobile Phase A: Water + 0.1% Formic Acid.[1][2]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2]
- Flow Rate: 0.4 mL/min.[1][2]
- Column Temp: 40°C.

Gradient Profile:

Time (min)	%B	Description
0.0	5	Initial Hold (Focusing)
0.5	5	Start Gradient
3.0	90	Elution of Analyte
3.5	90	Wash
3.6	5	Re-equilibration

| 5.0 | 5 | End of Run |[1]

Mass Spectrometry (ESI+)[1]

- Ionization: Electrospray Positive (ESI+).[1][2]
- Source Temp: 500°C.
- Capillary Voltage: 2.5 kV.[1][2]

MRM Transitions:

Compound	Precursor (m/z)	Product (m/z)	Cone (V)	CE (eV)	Type
4-Methoxyquinazolin-6-ol	177.1	162.1	30	22	Quantifier (Loss of -CH ₃)
	177.1	134.1	30	35	Qualifier (Ring cleavage)

| IS (e.g., Erlotinib-d6) | 399.4 | 278.1 | 35 | 28 | Internal Standard |[1]

Note: The loss of the methyl group (M-15) is the dominant fragmentation pathway for methoxyquinazolines.[1]

Method Validation & Quality Control

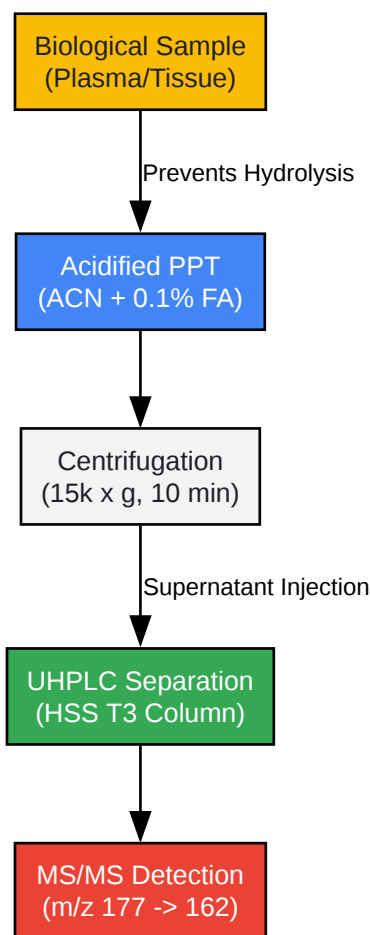
Adhere to FDA/EMA Bioanalytical Method Validation guidelines.

- Linearity: 1.0 ng/mL to 1000 ng/mL (Weighted $1/x^2$ regression).
- Recovery: Compare analyte peak area in extracted samples vs. post-extraction spiked blank matrix.
 - Target: >85% for PPT method.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Matrix Effect: Calculate Matrix Factor (MF).
 - Tip: If significant suppression is observed at retention time (RT), switch to the LLE method or use a divert valve to send the first 1.0 min to waste.
- Stability Tests:
 - Benchtop: 4 hours at Room Temp (Verify hydrolysis does not occur).
 - Freeze/Thaw: 3 cycles at -80°C.
 - Autosampler: 24 hours at 10°C.

Expert Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Sensitivity	Ion suppression from phospholipids.[1][2]	Switch from PPT to LLE or use HybridSPE-Phospholipid plates.[1][2]
Peak Tailing	Interaction with silanols on column.[1][2]	Ensure Mobile Phase contains sufficient buffer (Ammonium Formate) or acid (0.1% FA).[1][2]
Daughter Ion Instability	In-source fragmentation.[1][2]	Lower the Cone Voltage/Declustering Potential.[1][2] The methoxy group is fragile.[1][2]
Carryover	Analyte sticking to injector needle.[1][2]	Use a strong needle wash: ACN:Isopropanol:Water:Formic Acid (40:40:20:0.5).[1][2]

Analytical Workflow Visualization



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Figure 2: End-to-end analytical workflow emphasizing the critical acidification step.[1][2]

References

- FDA Guidance for Industry. (2018). Bioanalytical Method Validation. U.S. Department of Health and Human Services.[1][2] [[Link](#)]
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